

2-Chlorobenzimidazole chemical structure and properties

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Compound of Interest

Compound Name: 2-Chlorobenzimidazole

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An In-depth Technical Guide to 2-Chlorobenzimidazole

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and reactivity of **2-Chlorobenzimidazole**. It is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, drug development, and organic synthesis.

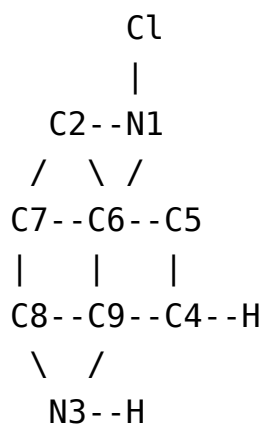
Chemical Structure and Identification

2-Chlorobenzimidazole is a heterocyclic aromatic organic compound consisting of a benzene ring fused to an imidazole ring, with a chlorine atom substituted at the 2-position of the imidazole ring.

- IUPAC Name: 2-chloro-1H-benzimidazole^{[1][2]}
- Synonyms: 2-Chloro-1H-benzo[d]imidazole, Benzimidazole, 2-chloro-^{[1][3][4]}
- CAS Number: 4857-06-1^{[1][2][3][4][5]}
- Molecular Formula: C₇H₅ClN₂^{[1][2][3][4]}
- InChI: 1S/C7H5ClN2/c8-7-9-5-3-1-2-4-6(5)/h1-4H,(H,9,10)^{[1][4][5]}
- InChIKey: AYP SHJCKSDNETA-UHFFFAOYSA-N^{[1][4][5]}

- Canonical SMILES: C1=CC=C2C(=C1)NC(=N2)Cl^[6]^[7]

Chemical Structure:



(Simplified 2D representation)

Physicochemical and Spectroscopic Properties

The quantitative properties of **2-Chlorobenzimidazole** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	152.58 g/mol	^[2] ^[3] ^[4]
Appearance	Off-white to yellow to brown crystalline powder	^[3] ^[6]
Melting Point	207-211 °C (lit.)	^[5] ^[8] ^[9]
Boiling Point	328.5 ± 25.0 °C at 760 mmHg (estimate)	^[10]
Solubility	Insoluble in water	^[8] ^[9] ^[11]
pKa	9.81 ± 0.10 (Predicted)	^[6]
LogP (Octanol/Water)	1.734 (Crippen Calculated)	^[7] ^[12]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	^[10]

Experimental Protocols

Synthesis of 2-Chlorobenzimidazole

A common and high-yield method for the synthesis of **2-Chlorobenzimidazole** involves the chlorination of 1,3-dihydro-benzimidazol-2-one (also known as 2-hydroxybenzimidazole) using phosphorus oxychloride (POCl_3).[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Step 1: Synthesis of 1,3-dihydro-benzimidazol-2-one (2)

- To a solution of o-phenylenediamine (1) (5g, 0.046 mole) in dimethylformamide (DMF), add urea (5.52g, 0.092 mole).[\[16\]](#)
- Reflux the mixture for 12 hours.[\[16\]](#)
- After completion, remove the DMF by distillation under vacuum.[\[16\]](#)
- Wash the isolated solid with water and then dissolve it in a 10% aqueous sodium hydroxide solution.[\[16\]](#)
- Filter the alkaline solution and neutralize it with 35% aqueous hydrochloric acid.[\[16\]](#)
- Filter, wash with water, and dry the precipitated product to obtain pure 1,3-dihydro-benzimidazol-2-one (2).[\[16\]](#) The yield is typically high (around 94%).[\[15\]](#)[\[16\]](#)

Step 2: Synthesis of **2-Chlorobenzimidazole** (3)

- A mixture of 1,3-dihydro-benzimidazol-2-one (2) (10g, 0.07 mole), phosphorus oxychloride (POCl_3) (22.88g, 0.14 mole), and a catalytic amount of phenol is heated to 103-107°C for 12 hours.[\[15\]](#)[\[16\]](#)
- After the reaction is complete, cool the mixture in an ice bath.[\[15\]](#)[\[16\]](#)
- Neutralize the mixture with a 40% aqueous sodium hydroxide solution to a pH of approximately 10.[\[15\]](#)[\[16\]](#)
- The crude product precipitates and can be collected.

- Recrystallize the crude material to obtain pure **2-Chlorobenzimidazole** (3).^{[15][16]} This method can yield up to 97% of the final product.^{[15][16]}

Characterization Protocols

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Dissolve the sample in a suitable deuterated solvent, such as DMSO-d₆.^[17] The spectrum for the parent compound shows aromatic protons in the range of δ 6.85-7.90 ppm and a broad singlet for the N-H proton around δ 12.25 ppm.^[15]
- Infrared (IR) Spectroscopy:
 - Record the IR spectrum using the KBr pellet technique.^[2] Key vibrational bands include C=N stretching around 1623 cm⁻¹ and N-H stretching around 3442 cm⁻¹.^[18]
- Mass Spectrometry (MS):
 - Electron Ionization (EI) mass spectrometry can be used to determine the molecular weight. The molecular ion peak (M⁺) for C₇H₅ClN₂ is expected at m/z 152.^{[1][4]}

Typical Reactions

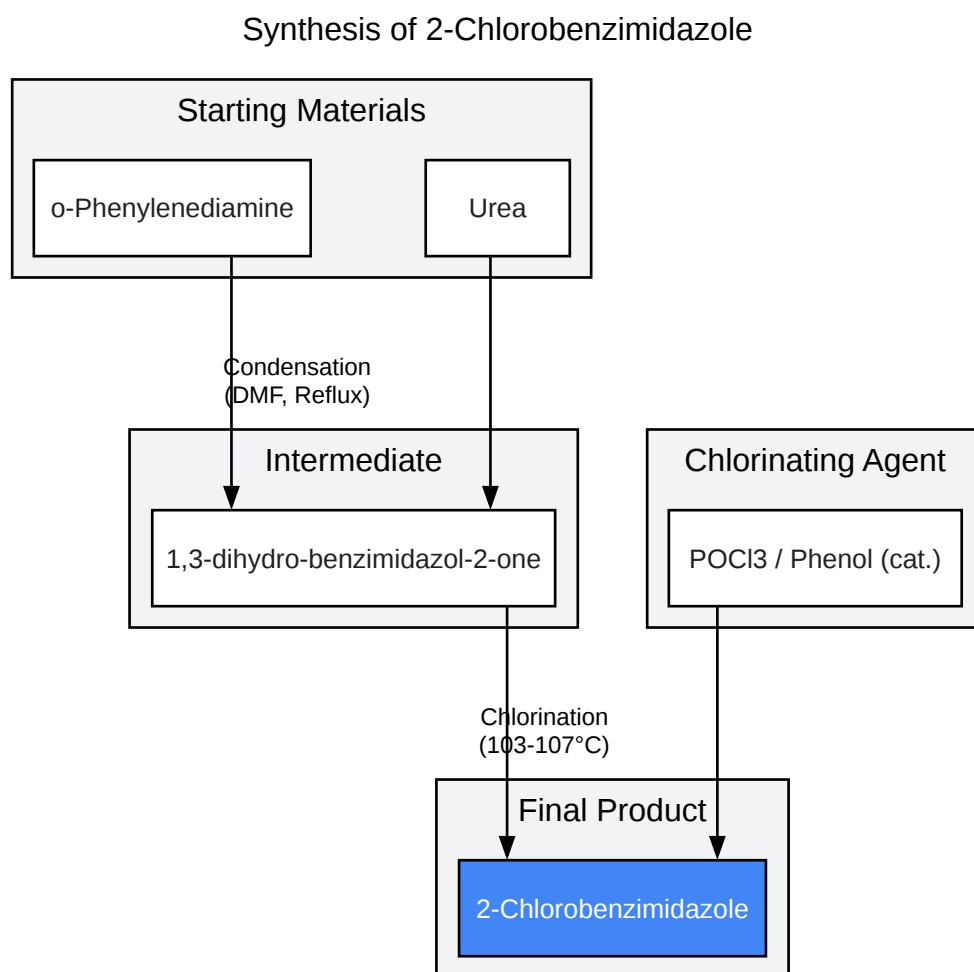
2-Chlorobenzimidazole is a versatile intermediate used in various organic reactions.

- N-Alkylation (Nucleophilic Substitution):
 - Dissolve **2-Chlorobenzimidazole** (1 equivalent) and an alkylating agent (e.g., benzyl bromide, 1.1 equivalents) in a dry solvent like acetonitrile.^[19]
 - Add a base such as potassium carbonate (K₂CO₃) (1.1 equivalents) to the mixture.^[19]
 - Heat the reaction mixture to reflux (e.g., 75°C) and monitor the progress using Thin Layer Chromatography (TLC).^[19]
 - Upon completion, cool the mixture, dilute with a solvent like dichloromethane (DCM), and filter.^[19]

- Concentrate the filtrate under vacuum to obtain the N-alkylated product.[19]
- Cross-Coupling Reactions:
 - The chlorine atom at the 2-position can undergo cross-coupling reactions, such as Suzuki coupling, with arylboronic acids. These reactions are typically catalyzed by a palladium catalyst to form 2-arylbenzimidazole derivatives.

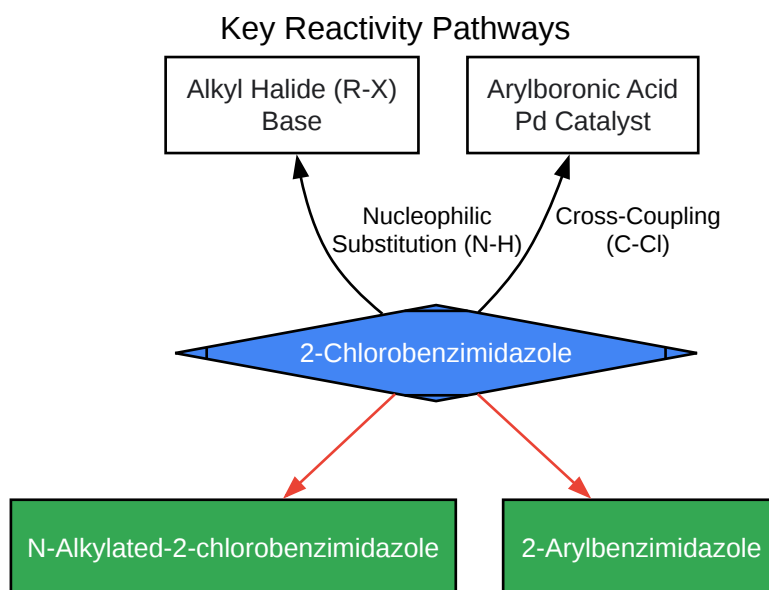
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis and key reactions of **2-Chlorobenzimidazole**.



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Caption: Workflow for the synthesis of **2-Chlorobenzimidazole**.



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Caption: Reactivity pathways of **2-Chlorobenzimidazole**.

Applications and Biological Significance

2-Chlorobenzimidazole is a crucial building block in medicinal and agricultural chemistry.[3]

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of various pharmaceutical compounds.[6] It is a foundational molecule for developing drugs with potential anti-malarial, antiviral (such as for Hepatitis C), anti-cancer, and anti-inflammatory activities.[3]
- **Agrochemicals:** The benzimidazole moiety is important in agrochemicals. **2-Chlorobenzimidazole** is used in the formulation of fungicides and herbicides to protect crops.[3]
- **Material Science:** This compound can be incorporated into polymers and coatings to enhance chemical resistance and durability.[3]
- **Biochemical Research:** It is used in studies involving enzyme inhibition and receptor binding, which helps in understanding biological processes and disease mechanisms.[3] Derivatives have shown antifungal properties against various phytopathogens.[20]

Safety and Handling

- Hazards: **2-Chlorobenzimidazole** is irritating to the eyes, respiratory system, and skin.[6][9]
- Precautions: Handle in a well-ventilated area or under a fume hood.[6] Avoid inhalation, ingestion, and contact with skin or eyes.[6]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and safety goggles.[6][9]
- Storage: Store at ambient temperatures, though storage in a cool, dark place (<15°C) is recommended.[6] The compound can be moisture-sensitive.[8]

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